

A Comprehensive Technical Guide to 3-Methyl-4-nitrobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Methyl-4-nitrobenzaldehyde

Cat. No.: B101905

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Methyl-4-nitrobenzaldehyde** (CAS Number: 18515-67-8), a key chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. This document details its chemical and physical properties, provides a comprehensive synthesis protocol, and explores its potential applications in research and drug development.

Chemical and Physical Properties

3-Methyl-4-nitrobenzaldehyde, also known by its synonyms 5-Formyl-2-nitrotoluene and 4-Formyl-2-methylnitrobenzene, is a solid, brown to dark brown compound.^[1] Its core structure consists of a benzaldehyde ring substituted with a methyl group at position 3 and a nitro group at position 4.

Table 1: Physicochemical Properties of 3-Methyl-4-nitrobenzaldehyde

Property	Value	Reference
CAS Number	18515-67-8	[2]
Molecular Formula	C ₈ H ₇ NO ₃	[2]
Molecular Weight	165.15 g/mol	[2]
Boiling Point (Predicted)	304.4 ± 30.0 °C	[1]
Density (Predicted)	1.278 ± 0.06 g/cm ³	[1]
Physical Form	Solid	[1]
Color	Brown to dark brown	[1]
Storage Conditions	Under inert gas (Nitrogen or Argon) at 2-8°C	[1]

Table 2: Spectroscopic Data for 3-Methyl-4-nitrobenzaldehyde

Spectroscopy	Data	Reference
¹ H NMR (300 MHz, CDCl ₃)	δ: 2.66 (s, 3H), 7.84-7.87 (m, 2H), 8.04-8.07 (d, J = 8.7 Hz, 1H), 10.12 (s, 1H)	[1]
Infrared (KBr)	3104, 3079, 2981, 2857, 2743, 1702, 1607, 1518, 1383, 1361, 1308, 1226, 1153, 1008, 832, 735 cm ⁻¹	[1]

Synthesis of 3-Methyl-4-nitrobenzaldehyde

The synthesis of **3-Methyl-4-nitrobenzaldehyde** can be efficiently achieved through the oxidation of 3-methyl-4-nitrobenzyl alcohol.

Experimental Protocol

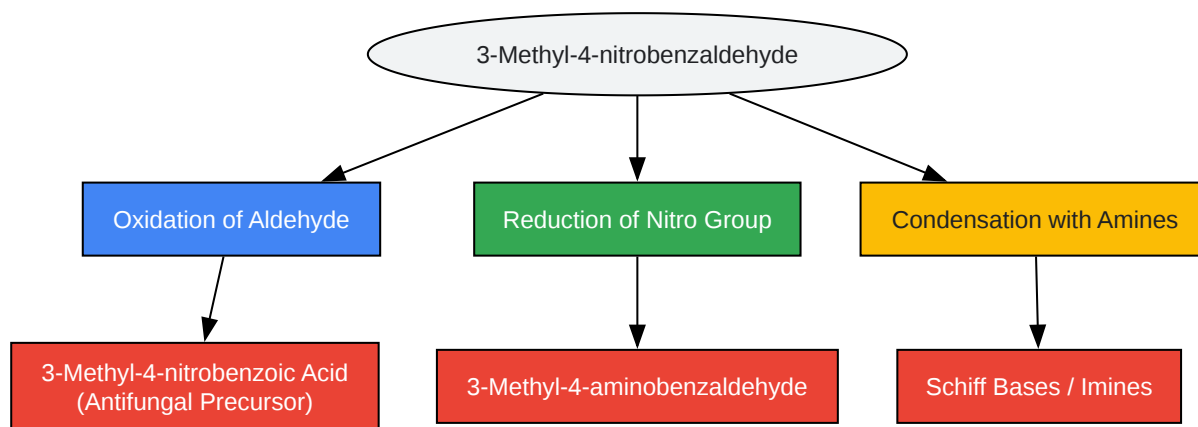
Materials:

- 3-methyl-4-nitrobenzyl alcohol (1.0 eq.)
- Pyridinium chlorochromate (PCC) (1.1 eq.)
- Dichloromethane (CH_2Cl_2)
- Diatomaceous earth
- Silica gel (100-200 mesh)
- Petroleum ether (60-80 °C)
- Ethyl acetate

Procedure:

- Dissolve 3-methyl-4-nitrobenzyl alcohol (1.0 eq.) in dichloromethane.
- Add pyridinium chlorochromate (1.1 eq.) to the solution.
- Stir the reaction mixture for 3 hours at room temperature.
- Monitor the reaction for completion using an appropriate analytical technique (e.g., TLC).
- Upon completion, filter the mixture through a pad of diatomaceous earth.
- Concentrate the filtrate under reduced pressure.
- Adsorb the concentrated residue onto 100-200 mesh silica gel.
- Purify the product by flash column chromatography on silica gel using a 5% ethyl acetate in petroleum ether (60-80 °C) solution as the eluent.
- The final product, **3-methyl-4-nitrobenzaldehyde**, is obtained as a milky white crystalline solid with a reported yield of 93%.^[1]

Diagram: Synthesis Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-METHYL-4-NITROBENZALDEHYDE CAS#: 18515-67-8 [amp.chemicalbook.com]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Methyl-4-nitrobenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101905#3-methyl-4-nitrobenzaldehyde-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com